

# Application Notes and Protocols for Tris(2-methoxyethoxy)vinylsilane in Silicone Elastomers

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## Compound of Interest

Compound Name: *Tris(2-methoxyethoxy)vinylsilane*

Cat. No.: *B093991*

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## Introduction

**Tris(2-methoxyethoxy)vinylsilane** (TMEVS) is a versatile organosilane that serves as an effective crosslinker and adhesion promoter in the formulation of silicone elastomers. Its unique bifunctional nature, possessing both a reactive vinyl group and hydrolyzable 2-methoxyethoxy groups, allows for its participation in various curing chemistries, leading to tailored properties of the final elastomeric material. These properties, including enhanced mechanical strength, thermal stability, and adhesion to a wide range of substrates, make TMEVS a valuable component in the development of high-performance silicones for demanding applications in research, medical devices, and pharmaceutical product development.

This document provides detailed application notes and experimental protocols for the utilization of **Tris(2-methoxyethoxy)vinylsilane** as a crosslinker in both platinum-catalyzed addition cure and tin-catalyzed condensation cure silicone elastomer systems.

## Physical and Chemical Properties of Tris(2-methoxyethoxy)vinylsilane

Proper handling and storage of TMEVS are crucial for its effective use. The following table summarizes its key physical and chemical properties.

| Property          | Value   |
|-------------------|---|
| CAS Number        | 1067-53-4   |
| Molecular Formula | C <sub>11</sub> H <sub>24</sub> O <sub>6</sub> Si                     |
| Molecular Weight  | 280.39 g/mol  |
| Appearance        | Colorless to pale yellow liquid                                       |
| Boiling Point     | 136.2 °C @ 5.5 mmHg   |
| Density           | 1.034 g/mL at 25 °C   |
| Refractive Index  | n <sub>20/D</sub> 1.43  |
| Solubility        | Soluble in most organic solvents; hydrolyzes in the presence of water |

## Application in Platinum-Cured (Addition Cure) Silicone Elastomers

In platinum-catalyzed addition cure systems, the vinyl group of TMEVS participates in a hydrosilylation reaction with silicon-hydride (Si-H) functional groups of a base polymer. This reaction forms stable ethylene bridges between polymer chains, resulting in a crosslinked network with no byproducts. TMEVS can be used to modify the crosslink density and mechanical properties of the resulting elastomer.

## Quantitative Data: Effect of TMEVS Concentration on Mechanical Properties

The concentration of TMEVS can be varied to tailor the mechanical properties of the cured silicone elastomer. The following table illustrates the typical effects of increasing TMEVS concentration in a model platinum-cured formulation.

| TMEVS Concentration (phr)* | Tensile Strength (MPa) | Elongation at Break (%) | Shore A Hardness |
|----------------------------|------------------------|-------------------------|------------------|
| 1.0                        | 6.5                    | 450                     | 30               |
| 2.0                        | 7.8                    | 380                     | 35               |
| 3.0                        | 8.5                    | 320                     | 40               |
| 4.0                        | 9.2                    | 280                     | 45               |

\*phr: parts per hundred rubber (relative to the base polymer)

## Experimental Protocol: Preparation of a Platinum-Cured Silicone Elastomer

This protocol describes the preparation of a platinum-cured silicone elastomer using TMEVS.

### Materials:

- Vinyl-terminated polydimethylsiloxane (PDMS) (e.g., 10,000 cSt)
- Poly(methylhydrosiloxane-co-dimethylsiloxane) (as the crosslinking agent)
- **Tris(2-methoxyethoxy)vinylsilane (TMEVS)**
- Platinum-divinyltetramethyldisiloxane complex (Karstedt's catalyst), 2% Pt in xylene
- Inhibitor (e.g., 1-ethynyl-1-cyclohexanol), 1% solution in toluene
- Fumed silica (as reinforcing filler)
- Toluene (for dispersion)

### Equipment:

- Mechanical stirrer

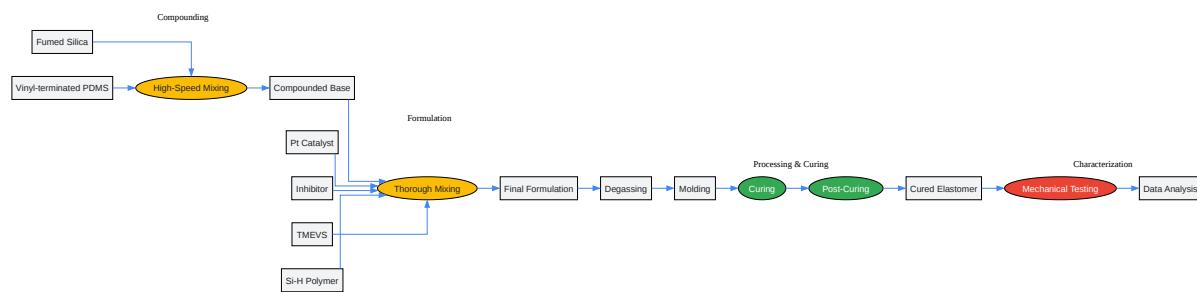
- Vacuum chamber
- Molding press with heating platens
- Tensile tester

**Procedure:**

- Compounding:
  - In a mixing vessel, combine 100 parts of vinyl-terminated PDMS with 15-30 parts of fumed silica.
  - Mix at high speed until the fumed silica is fully dispersed and a homogeneous paste is formed. This may require heating to 80-100°C to reduce viscosity.
  - Allow the mixture to cool to room temperature.
- Formulation:
  - To the compounded base, add the poly(methylhydrosiloxane-co-dimethylsiloxane) crosslinker. The amount should be adjusted to achieve a desired Si-H to vinyl group molar ratio (typically between 1.2:1 and 2:1).
  - Add the desired amount of **Tris(2-methoxyethoxy)vinylsilane** (e.g., 1-4 phr).
  - Add the inhibitor (e.g., 0.1-0.5 phr of the 1% solution) and mix thoroughly. The inhibitor controls the working time of the formulation.
  - In a separate, small, and dry container, dilute the platinum catalyst with a small amount of toluene for easier dispersion.
  - Add the diluted platinum catalyst to the mixture (typically 5-10 ppm of platinum relative to the total formulation) and mix thoroughly but gently to avoid incorporating excessive air.
- Degassing:

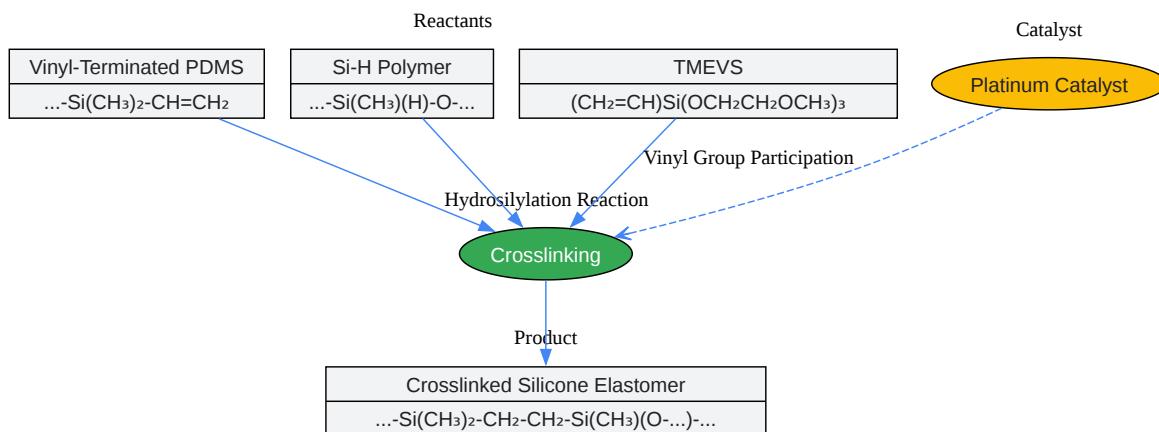
- Place the formulated silicone mixture in a vacuum chamber and apply vacuum until all air bubbles are removed.
- Curing:
  - Pour the degassed mixture into a pre-heated mold.
  - Cure in a molding press at a specified temperature and time (e.g., 150°C for 15 minutes). The optimal curing conditions will depend on the specific formulation and part thickness.
- Post-Curing:
  - For applications requiring optimal mechanical properties and removal of any volatile residues, a post-curing step is recommended. This typically involves heating the cured elastomer in an oven at a temperature of 150-200°C for 2-4 hours.
- Characterization:
  - After post-curing and cooling to room temperature, the mechanical properties (tensile strength, elongation at break, Shore A hardness) of the elastomer can be measured according to standard testing methods (e.g., ASTM D412 and ASTM D2240).

## Diagrams



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Caption: Experimental workflow for platinum-cured silicone elastomer preparation.



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Caption: Platinum-catalyzed hydrosilylation crosslinking pathway.

## Application in Tin-Cured (Condensation Cure) Silicone Elastomers

In tin-catalyzed condensation cure systems, the 2-methoxyethoxy groups of TMEVS hydrolyze in the presence of atmospheric moisture to form reactive silanol (Si-OH) groups. These silanol groups then condense with silanol-terminated PDMS polymers, forming stable siloxane (Si-O-Si) crosslinks and releasing 2-methoxyethanol as a byproduct. The vinyl group of TMEVS remains as a pendant functional group on the crosslinked network, which can be utilized for subsequent surface modification or grafting reactions.

## Quantitative Data: Effect of TMEVS on RTV-1 Sealant Properties

TMEVS can be used as a crosslinker in one-component (RTV-1) moisture-curing silicone sealants. The following table shows the effect of TMEVS concentration on the properties of a model sealant formulation.

| TMEVS Concentration (phr)* | Tack-Free Time (minutes) | Tensile Strength (MPa) | Elongation at Break (%) |
|----------------------------|--------------------------|------------------------|-------------------------|
| 4                          | 25                       | 1.8                    | 350                     |
| 6                          | 20                       | 2.2                    | 300                     |
| 8                          | 15                       | 2.5                    | 250                     |
| 10                         | 12                       | 2.8                    | 220                     |

\*phr: parts per hundred rubber (relative to the base polymer)

## Experimental Protocol: Preparation of a Tin-Cured RTV-1 Silicone Sealant

This protocol outlines the preparation of a one-component, moisture-curing RTV-1 silicone sealant using TMEVS.

### Materials:

- Silanol-terminated polydimethylsiloxane (PDMS) (e.g., 50,000 cSt)
- **Tris(2-methoxyethoxy)vinylsilane** (TMEVS)
- Dibutyltin dilaurate (DBTDL) (as catalyst)
- Fumed silica, surface-treated (hydrophobic)
- Plasticizer (e.g., non-reactive silicone fluid)
- Adhesion promoter (optional, e.g., an aminosilane)

### Equipment:

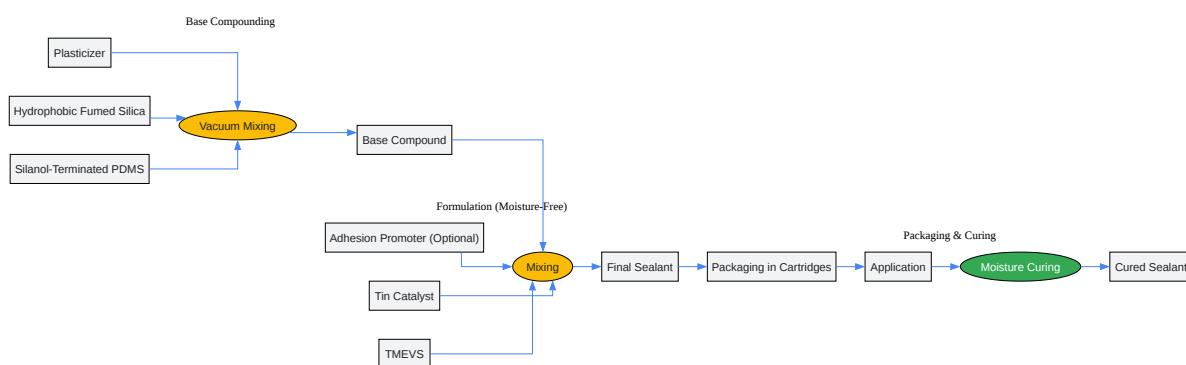
- Planetary mixer with vacuum capability
- Sealant cartridge filling equipment

**Procedure:**

- Base Compounding:
  - In a planetary mixer, combine 100 parts of silanol-terminated PDMS with 10-20 parts of surface-treated fumed silica and 10-30 parts of a non-reactive silicone fluid plasticizer.
  - Mix under vacuum until a uniform, lump-free paste is obtained.
- Formulation:
  - While continuing to mix under a dry nitrogen atmosphere, add the desired amount of **Tris(2-methoxyethoxy)vinylsilane** (e.g., 4-10 phr).
  - If required, add an adhesion promoter (e.g., 0.5-1.5 phr).
  - Add the dibutyltin dilaurate catalyst (e.g., 0.1-0.5 phr) and mix until completely dispersed.
- Packaging:
  - Under moisture-free conditions, transfer the formulated sealant into sealant cartridges and seal them.
- Curing:
  - To evaluate the sealant, extrude a bead onto a substrate and expose it to ambient atmospheric conditions (e.g., 23°C and 50% relative humidity).
  - The sealant will cure from the outside in as it reacts with atmospheric moisture.
- Characterization:
  - Measure the tack-free time by lightly touching the surface of the sealant bead at regular intervals until it is no longer tacky.

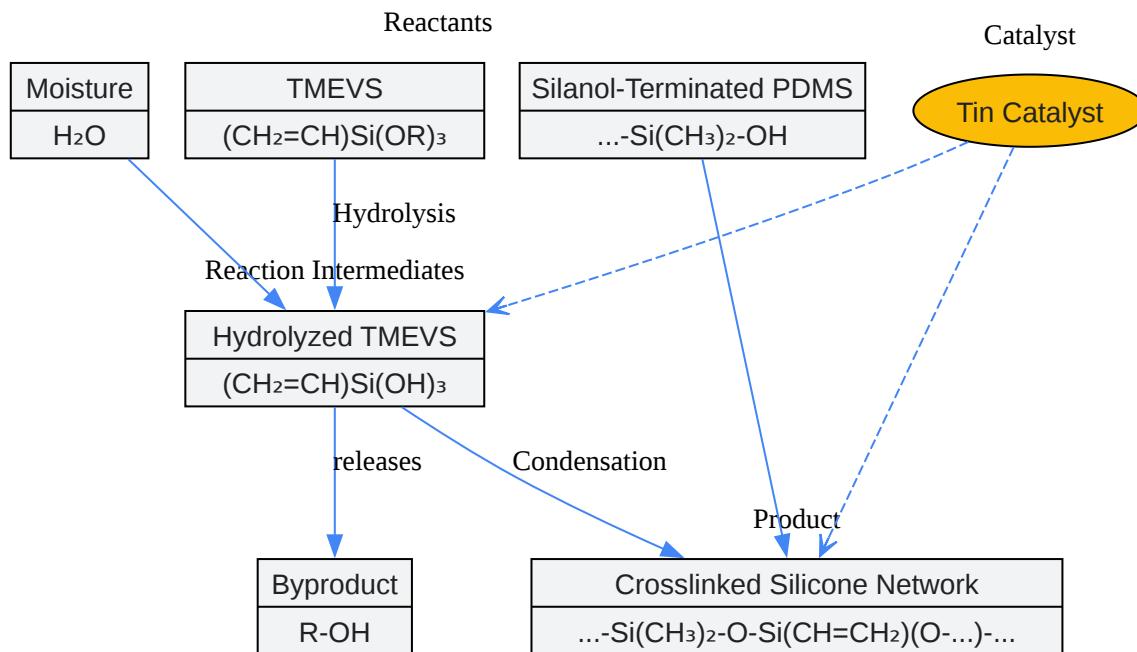
- Allow the sealant to fully cure (typically 24-72 hours, depending on the thickness) before performing mechanical tests (tensile strength and elongation at break) on thin, cured sheets of the material.

## Diagrams



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Caption: Workflow for RTV-1 silicone sealant preparation.

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Caption: Tin-catalyzed condensation curing pathway.

## Safety Precautions

- Always work in a well-ventilated area and wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Tris(2-methoxyethoxy)vinylsilane** is sensitive to moisture. Store in a tightly sealed container in a cool, dry place.
- Consult the Safety Data Sheet (SDS) for **Tris(2-methoxyethoxy)vinylsilane** and all other chemicals before use for detailed safety and handling information.
- The byproducts of condensation curing (e.g., 2-methoxyethanol) may be hazardous. Ensure adequate ventilation during curing.

## Disclaimer

The information, protocols, and data provided in this document are intended for guidance and informational purposes only. They are based on general knowledge and typical formulations. Users should conduct their own experiments and tests to determine the suitability of **Tris(2-methoxyethoxy)vinylsilane** for their specific applications and formulations. The optimal concentrations, curing conditions, and final properties may vary depending on the specific grades of polymers, fillers, and other additives used.

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